

Thermische Stabilität und Zersetzung von Trichlormethylsilan: Ein technischer Leitfaden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trichlormethylsilan

Cat. No.: B14281748

[Get Quote](#)

Veröffentlicht: 15. Dezember 2025

Autor: Gemini KI

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der chemischen Verfahrenstechnik und Materialwissenschaft.

Zusammenfassung

Trichlormethylsilan (CH_3SiCl_3), auch als Methyltrichlorsilan (MTS) bekannt, ist eine fundamentale Vorläufersubstanz in der chemischen Industrie, insbesondere für die Herstellung von Silikonen, Siliziumkarbid (SiC) und hochreinem Silizium.[1] Seine thermische Stabilität ist ein kritischer Parameter, der die Prozessbedingungen bei der chemischen Gasphasenabscheidung (CVD) und anderen Hochtemperatur-Synthesen maßgeblich beeinflusst. Dieses Dokument bietet eine detaillierte technische Übersicht über die thermische Stabilität, die Zersetzungsmechanismen, die entstehenden Produkte und die Kinetik des Zerfalls von **Trichlormethylsilan**. Es fasst quantitative Daten aus der wissenschaftlichen Literatur zusammen, beschreibt experimentelle Methoden zur Untersuchung der Zersetzung und visualisiert die komplexen Reaktionspfade.

Thermische Stabilität und Zersetzungsprodukte

Die thermische Zersetzung von **Trichlormethylsilan** wird in der Regel in einem Temperaturbereich von 825 K bis 977 K (ca. 552 °C bis 704 °C) unter vermindertem Druck

(10–120 Torr) untersucht.[2][3] Die primäre Zersetzungsreaktion ist die homolytische Spaltung der Silizium-Kohlenstoff-Bindung, die zur Bildung eines Methylradikals ($\bullet\text{CH}_3$) und eines Trichlorsilylradikals ($\bullet\text{SiCl}_3$) führt.[4]

Die nachfolgenden Reaktionen dieser hochreaktiven Radikale mit dem Ausgangsmaterial oder untereinander führen zu einer Reihe von stabilen Endprodukten. Zu den wichtigsten nachgewiesenen Zersetzungsprodukten gehören Methan (CH_4), Trichlorsilan (HSiCl_3), Siliziumtetrachlorid (SiCl_4) und Chlorwasserstoff (HCl).[3][5][6] Die Anwesenheit von Wasserstoff als Trägergas kann die Zersetzungsrate von MTS erhöhen, was auf einen Radikalkettenmechanismus hindeutet.[5][6]

Quantitative Analyse der Zersetzungsprodukte

Die Verteilung der gasförmigen Produkte hängt stark von den Prozessparametern wie Temperatur, Verweilzeit und der Zusammensetzung des Gasgemisches ab. Die folgende Tabelle fasst die typischen stabilen Produkte zusammen, die bei der Pyrolyse von MTS identifiziert wurden.

Produkt	Chemische Formel	Nachweismethode	Referenz
Methan	CH_4	Gaschromatographie	[3]
Trichlorsilan	HSiCl_3	Gaschromatographie	[3]
Siliziumtetrachlorid	SiCl_4	Gaschromatographie	[3]
Chlorwasserstoff	HCl	Massenspektrometrie	[5][6]

Kinetik und Mechanismus der Zersetzung

Die Untersuchung der Zersetzungs kinetik ist entscheidend für das Verständnis und die Modellierung von CVD-Prozessen. Die Initiierungsreaktion, also die Spaltung der Si-C-Bindung, ist der geschwindigkeitsbestimmende Schritt.

Initiierungsreaktion: $\text{CH}_3\text{SiCl}_3 \rightarrow \bullet\text{CH}_3 + \bullet\text{SiCl}_3$

Die Geschwindigkeitskonstante (k_1) für diese unimolekulare Reaktion wurde experimentell bestimmt. Nachfolgende Schritte im Reaktionsmechanismus umfassen die Abstraktion von

Wasserstoff- oder Chloratomen aus dem MTS-Molekül durch die entstandenen Methylradikale.
[2]

Sekundärreaktionen: $\bullet\text{CH}_3 + \text{CH}_3\text{SiCl}_3 \rightarrow \text{CH}_4 + \bullet\text{CH}_2\text{SiCl}_3$ (Wasserstoff-Abstraktion) $\bullet\text{CH}_3 + \text{CH}_3\text{SiCl}_3 \rightarrow \text{CH}_3\text{Cl} + \bullet\text{SiCl}_2(\text{CH}_3)$ (Chlor-Abstraktion - weniger favorisiert)

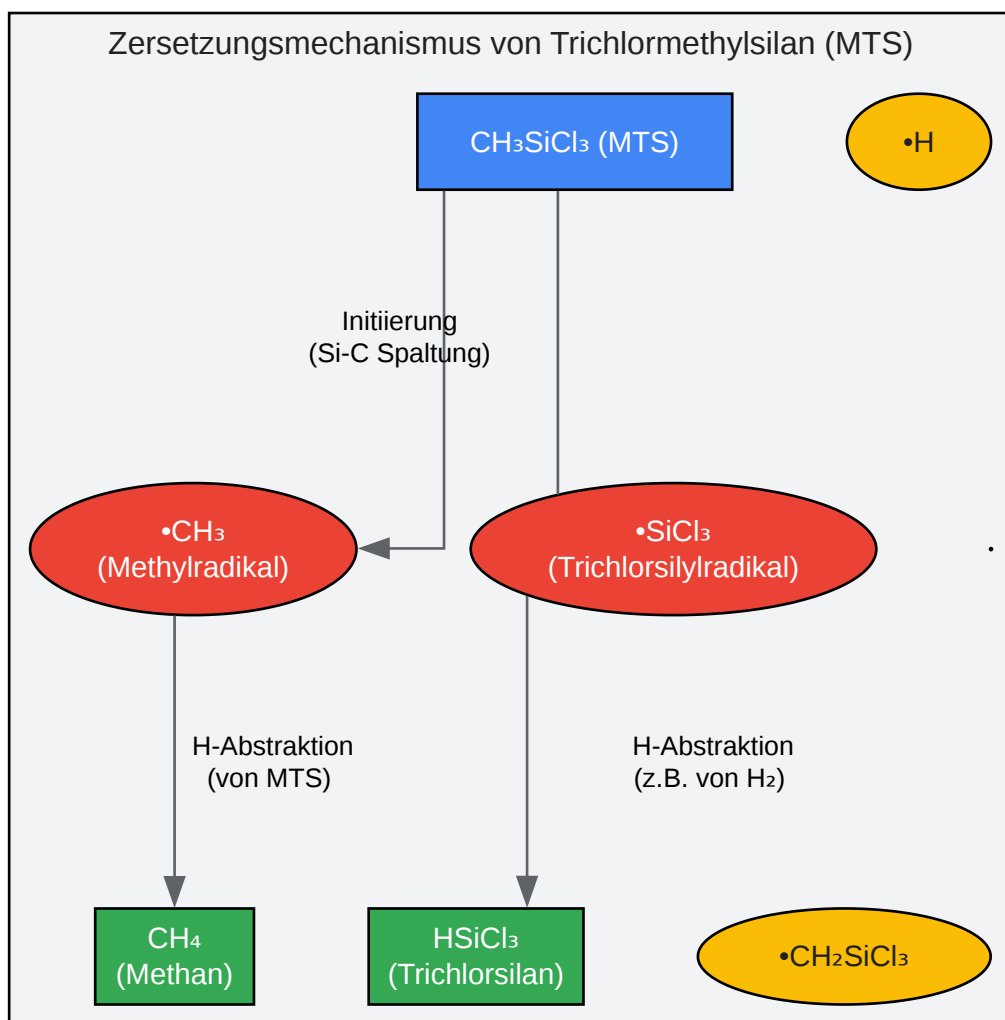
Die kinetischen Parameter für die Schlüsselreaktionen der MTS-Pyrolyse sind in der folgenden Tabelle zusammengefasst.

Reaktion	Parameter	Arrhenius-Ausdruck	Temperaturbereich (K)	Druckbereich (Torr)
Initiierung ($\text{CH}_3\text{SiCl}_3 \rightarrow \bullet\text{CH}_3 + \bullet\text{SiCl}_3$)	k_1	$(9.6 \pm 2.5) \times 10^{19} \exp(-(392 \pm 18) \text{ kJ mol}^{-1}/RT) \text{ s}^{-1}$	825–977	10–120
H-Abstraktion ($\bullet\text{CH}_3 + \text{CH}_3\text{SiCl}_3 \rightarrow \text{CH}_4 + \bullet\text{CH}_2\text{SiCl}_3$)	k_2	$(5.1 \pm 0.4) \times 10^8 \exp(-(61 \pm 3) \text{ kJ mol}^{-1}/RT) \text{ L mol}^{-1}\text{s}^{-1}$	825–977	10–120
Cl-Abstraktion ($\bullet\text{CH}_3 + \text{CH}_3\text{SiCl}_3 \rightarrow \text{CH}_3\text{Cl} + \bullet\text{SiCl}_2(\text{CH}_3)$)	k_3	$(1.5 \pm 0.5) \times 10^9 \exp(-(72 \pm 6) \text{ kJ mol}^{-1}/RT) \text{ L mol}^{-1}\text{s}^{-1}$	825–977	10–120

Tabelle
basierend auf
den Daten von P.
Ho und M. E.
Coltrin, 2004.[2]

Visualisierung des Zersetzungsmechanismus

Der vorgeschlagene Radikalkettenmechanismus für die Zersetzung von **Trichlormethylsilan** kann wie folgt visualisiert werden. Das Diagramm zeigt die primäre Initiierungsreaktion und die nachfolgenden Abstraktionsschritte, die zu den Hauptprodukten führen.



[Click to download full resolution via product page](#)

Abbildung 1: Vereinfachter Reaktionspfad der MTS-Zersetzung.

Experimentelle Protokolle

Die Untersuchung der thermischen Zersetzung von MTS erfordert spezielle Hochtemperatur-Reaktorsysteme und empfindliche Analysemethoden.

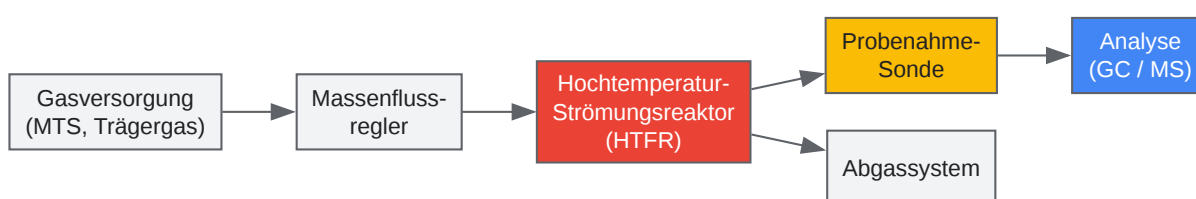
Versuchsaufbau: Hochtemperatur-Strömungsreaktor (HTFR)

Die meisten kinetischen Studien werden in einem Hochtemperatur-Strömungsreaktor durchgeführt.^{[3][5]}

- Reaktor: Ein typischer Reaktor besteht aus einem Graphitrohr (z.B. 5 cm Innendurchmesser, 100 cm Länge), das in einer wassergekühlten, isolierten Vakuumkammer untergebracht ist. [5]
- Heizung: Mehrere unabhängig voneinander gesteuerte Heizelemente umgeben das Rohr, um eine präzise und homogene Temperaturkontrolle (bis zu 1500 K) zu gewährleisten.[5]
- Gas-Zufuhr: MTS wird typischerweise mit einem inerten Trägergas (z.B. Helium oder Stickstoff) oder einem reaktiven Gas (z.B. Wasserstoff) verdünnt.[3][5] Massenflussregler steuern die Gasflüsse präzise.
- Druckregelung: Der Reaktordruck wird durch ein Drosselventil im Vakuumsystem, gekoppelt an einen Druckmessumformer, konstant gehalten.[5]
- Probenahme und Analyse: Die gasförmigen Produkte werden durch eine Quarzkapillare aus der heißen Zone des Reaktors entnommen.[5] Die Analyse der Produktzusammensetzung erfolgt online mittels Gaschromatographie (GC) oder Massenspektrometrie (MS).[2][3][5]

Experimenteller Arbeitsablauf

Der Arbeitsablauf für ein typisches Zersetzungsexperiment ist im folgenden Diagramm dargestellt.



[Click to download full resolution via product page](#)

Abbildung 2: Typischer Arbeitsablauf für MTS-Pyrolyse-Experimente.

Fazit

Das Verständnis der thermischen Stabilität und der Zersetzungswege von **Trichlormethylsilan** ist für die Optimierung industrieller Prozesse, insbesondere der chemischen

Gasphasenabscheidung von Siliziumkarbid, von entscheidender Bedeutung. Die Zersetzung beginnt mit der Spaltung der Si-C-Bindung und folgt einem Radikalkettenmechanismus, der zu stabilen Produkten wie Methan, Trichlorsilan und Siliziumtetrachlorid führt. Die hier zusammengefassten kinetischen Daten und experimentellen Protokolle bieten eine wertvolle Grundlage für Forscher und Ingenieure, die an der Modellierung und Entwicklung von Hochtemperaturprozessen mit dieser vielseitigen Siliziumvorläufersubstanz arbeiten.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trichlormethylsilan [chemie.de]
- 2. Kinetics and Mechanism of Pyrolysis of Methyltrichlorosilane | Semantic Scholar [semanticscholar.org]
- 3. researchgate.net [researchgate.net]
- 4. Thermal decomposition of methyltrichlorosilane, dimethyldichlorosilane and methyldichlorosilane by flash pyrolysis vacuum ultraviolet photoionization time-of-flight mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. scispace.com [scispace.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Thermische Stabilität und Zersetzung von Trichlormethylsilan: Ein technischer Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14281748#thermische-stabilit-t-und-zersetzung-von-trichlormethylsilan]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com